

Long-term storage conditions for Furosemide-d5 to ensure stability

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Compound of Interest

Compound Name: Furosemide-d5

Cat. No.: B563120

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Technical Support Center: Furosemide-d5 Stability and Storage

This technical support center provides guidance on the long-term storage and stability of **Furosemide-d5** for researchers, scientists, and drug development professionals. Below you will find frequently asked questions (FAQs) and troubleshooting guides to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

1. What are the recommended long-term storage conditions for **Furosemide-d5**?

To ensure the long-term stability of **Furosemide-d5**, it is crucial to store it under the appropriate conditions. The recommended storage temperatures vary depending on whether the product is in solid form or dissolved in a solvent.

For solid **Furosemide-d5** (powder):

- Store at -20°C for up to 3 years.^[1]
- Alternatively, storage at 4°C is acceptable for up to 2 years.^[1]

For **Furosemide-d5** in solvent:

- For maximum stability, store at -80°C for up to 6 months.[1]
- Storage at -20°C is suitable for shorter periods, up to 1 month.[1]

While **Furosemide-d5** is typically shipped at room temperature, long-term storage at ambient temperatures is not recommended due to the potential for degradation.[2][3][4]

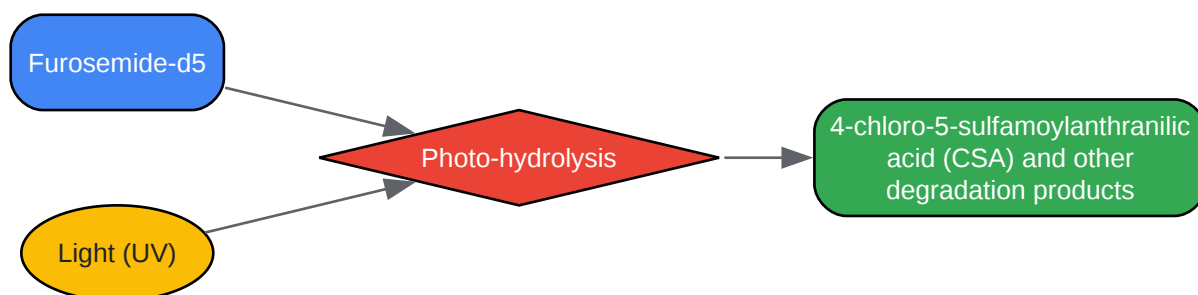
2. How do environmental factors like light and humidity affect the stability of **Furosemide-d5**?

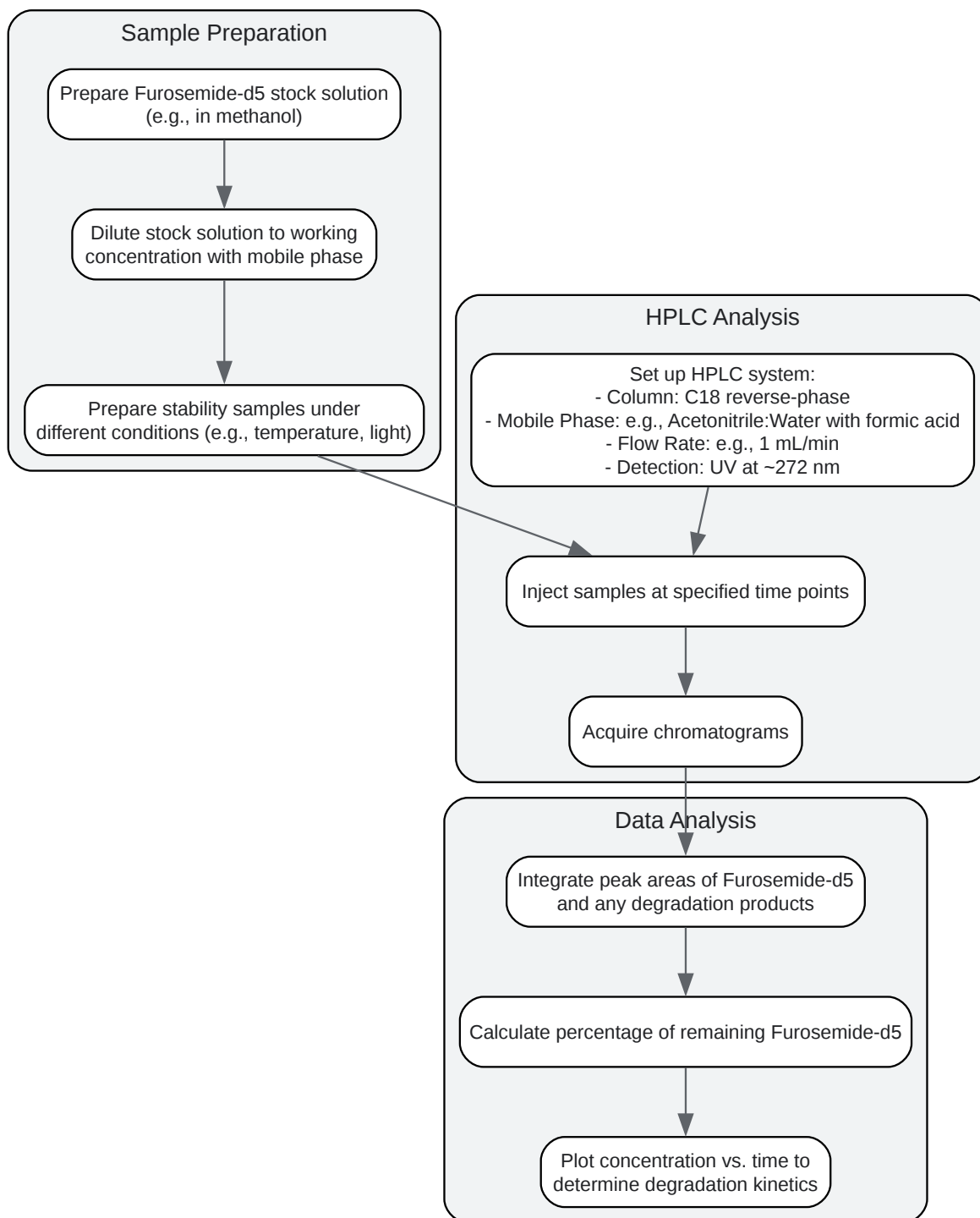
Furosemide-d5, similar to its non-deuterated counterpart, is sensitive to environmental factors that can compromise its chemical integrity.

- **Light:** Furosemide is known to be photosensitive and can undergo photodegradation when exposed to light, particularly UV light.[5][6] This can lead to the formation of degradation products and a yellowing of the compound.[5][6] It is imperative to store **Furosemide-d5** in light-protecting containers, such as amber vials, or by wrapping transparent containers in aluminum foil.[7]
- **Humidity:** High humidity significantly impacts the stability of furosemide, leading to physical and chemical degradation.[8][9] Studies on furosemide tablets have shown that high relative humidity (RH) can lead to a decrease in potency.[8][9] Therefore, it is essential to store **Furosemide-d5** in a dry environment, keeping the container tightly sealed to prevent moisture absorption.

3. What are the known degradation pathways and products of Furosemide?

The primary degradation pathway for furosemide is photodegradation. Exposure to light, especially UV radiation, can cause the hydrolysis of the furosemide molecule. The major degradation product identified is 4-chloro-5-sulfamoylanthranilic acid (CSA).[5] This process can result in a visible yellowing of the product.[5][6]





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